

1-Buten-2-ol IUPAC name and CAS number

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Compound of Interest

Compound Name: 1-Buten-2-ol

Cat. No.: B14168027

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Technical Data Sheet: But-1-en-2-ol

Audience: Researchers, scientists, and drug development professionals.

This document provides the key chemical identifiers for **1-Buten-2-ol**, a significant organic compound. The information is presented to support research and development activities.

Chemical Identity and Properties

The compound "**1-Buten-2-ol**" is systematically named according to IUPAC nomenclature to define its chemical structure unambiguously. Its CAS number provides a unique identifier for database and regulatory purposes.

Identifier	Value	Source
IUPAC Name	but-1-en-2-ol	PubChem[1][2]
CAS Number	61923-55-5	NIST, PubChem[1][3][4]
Molecular Formula	C ₄ H ₈ O	NIST, PubChem[1][3][4]
Molecular Weight	72.1057 g/mol	NIST[3][4]
Synonyms	Ethyl vinyl alcohol	PubChem[1]

Note on Content Scope: The user request specified a format including experimental protocols and signaling pathway diagrams. These elements are not applicable to the identification of a chemical compound's IUPAC name and CAS number, which are fundamental reference points

rather than subjects of experimental workflows or biological pathways in this context. Therefore, the response is focused on accurately providing the core chemical data requested.

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References

- 1. 1-Buten-2-ol | C₄H₈O | CID 143854 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. But-1-en-2-ol | C₄H₇O⁺ | CID 136109118 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Buten-2-ol [webbook.nist.gov]
- 4. 1-Buten-2-ol [webbook.nist.gov]
- To cite this document: BenchChem. [1-Buten-2-ol IUPAC name and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14168027#1-buten-2-ol-iupac-name-and-cas-number]

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